

# GSK9311 solvent compatibility issues

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**Compound Focus:** GSK9311

Cat. No.: S529519

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## Solubility and Storage of GSK9311

The table below summarizes the fundamental physicochemical and handling data for **GSK9311** from supplier documentation.

Property	Specification / Value	Citation
Molecular Formula	C <sub>24</sub> H <sub>31</sub> N <sub>5</sub> O <sub>3</sub>	[1] [2] [3]
Molecular Weight	437.53 g/mol	[1] [2]
Purity	≥98% (HPLC)	[3]
Physical Form	White to off-white solid powder	[2] [3]
Storage (Powder)	-20°C	[1] [2] [3]
Solubility in DMSO	~10-30 mg/mL (approx. 22.9 - 68.6 mM)	[1] [2] [3]
Solubility in Water	<1 mg/mL (practically insoluble)	[2]
Solubility in Ethanol	<1 mg/mL (practically insoluble)	[2]

## Experimental Preparation Protocols

Here are detailed methodologies for preparing stock and working solutions of **GSK9311** for your experiments.

## Preparation of In Vitro Stock Solutions

For cell-based assays, DMSO is the recommended solvent.

- **Calculating Mass:** Determine the mass of **GSK9311** needed to achieve your desired stock concentration (e.g., 10 mM or 50 mM).
- **Preparation:** Weigh the calculated amount of **GSK9311** powder and transfer it to a sterile vial.
- **Solubilization:** Add the appropriate volume of pure, anhydrous DMSO to the vial to achieve your target concentration. For example, to make a 10 mM stock, add 2.285 mL of DMSO to 10 mg of powder. **Sonication is recommended** to ensure the powder is fully dissolved and the solution is clear [1].
- **Storage:** Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C for long-term storage (up to 6 months) or at -20°C for shorter periods (1 month) [2].

## Preparation of In Vivo Dosing Formulations

For animal studies, **GSK9311** requires special formulations to improve solubility and bioavailability. Below are two standard protocols.

**Formulation 1: For Intraperitoneal (IP) or Oral (PO) Administration [2]** This formulation is suitable for achieving moderate to high bioavailability, as demonstrated in CD1 mice [2].

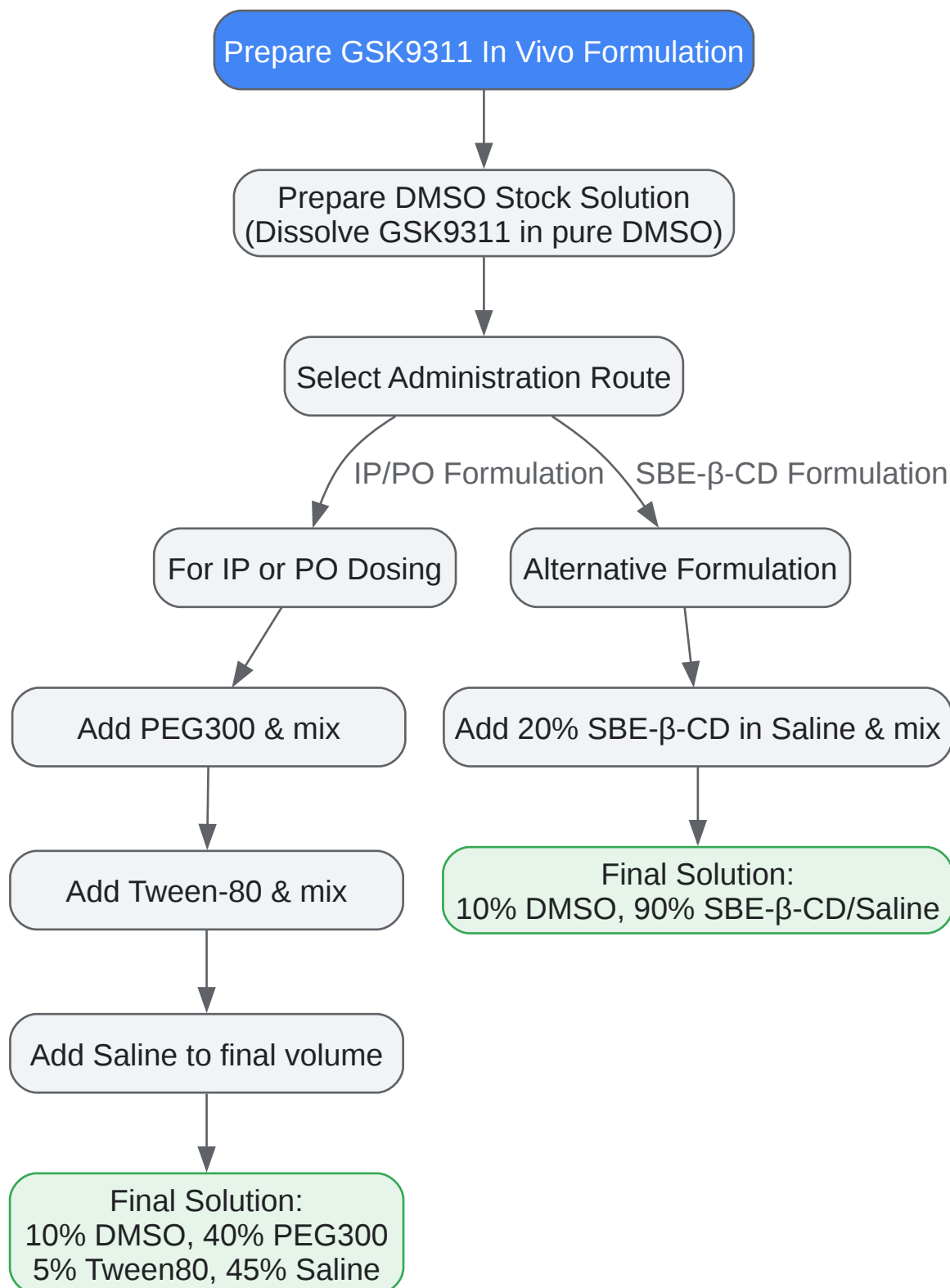
- **Final Composition:** 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline.
- **Sequential Preparation:**
  - Dissolve **GSK9311** in a small volume of DMSO (e.g., 100 µL for a 25 mg/mL DMSO stock).
  - Add PEG300 (e.g., 400 µL) and mix evenly.
  - Add Tween-80 (e.g., 50 µL) and mix evenly.
  - Finally, add saline (e.g., 450 µL) to adjust to the final volume and concentration.

**Formulation 2: Using SBE-β-CD [2]** This formulation uses a cyclodextrin to enhance solubility.

- **Final Composition:** 10% DMSO + 90% (20% SBE-β-CD in Saline).
- **Sequential Preparation:**

- First, prepare the 20% SBE- $\beta$ -CD in Saline solution by dissolving 2 g of SBE- $\beta$ -CD in 10 mL of saline. This solution can be stored at 4°C for one week.
- Dissolve **GSK9311** in DMSO (e.g., 100  $\mu$ L of a 25 mg/mL DMSO stock).
- Add the 20% SBE- $\beta$ -CD solution (e.g., 900  $\mu$ L) and mix evenly.

The following diagram illustrates the decision-making workflow for preparing these formulations:



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## Frequently Asked Questions (FAQs)

**Q1: What is the primary purpose of GSK9311 in research?** GSK9311 is primarily used as a **negative control** for the active epigenetic probe GSK6853. It is a structurally similar but much less potent inhibitor of the BRPF1 bromodomain, allowing researchers to rule out off-target effects in their experiments [1] [3] [4].

**Q2: My GSK9311 solution in DMSO has precipitated after storage. What should I do?** Warm the vial to room temperature and sonicate it in a water bath to re-dissolve the compound. Ensure it is fully dissolved and the solution is clear before use. If precipitation persists, consider preparing a fresh stock solution. Always store stock solutions at -80°C in aliquots to prevent repeated freeze-thaw cycles.

**Q3: What is the maximum recommended concentration for GSK9311 in cell-based assays?** To minimize the chance of off-target effects, it is recommended to use GSK9311 at **no higher than 1 µM** in cell-based assays [2].

**Q4: Is there a hydrochloride salt form of GSK9311 available?** Yes, GSK9311 hydrochloride is available (CAS 2253733-09-2) and may offer different solubility properties. The formulation guidelines provided by suppliers often specify which form they are referring to [2] [4].

## Key Experimental Considerations

- **Use as a Control:** Remember that GSK9311's main value is as a negative control. Its significantly reduced potency (e.g., pIC50 of 6.0 for BRPF1 vs. 8.1 for GSK6853) is its defining feature [3].
- **Sequential Mixing is Crucial:** When preparing in vivo formulations, it is critical to add the co-solvents **sequentially from left to right, one by one**, as described in the protocols, to ensure a clear, stable solution [2].
- **Verify Purity:** When purchasing, ensure the product has a Certificate of Analysis (COA) confirming a purity of ≥98% by HPLC [3].

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## References

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2. | Epigenetic Reader Domain | CAS 1923851-49-3 | Buy... GSK 9311 [invivochem.com]
3. = 98 GSK 1923851-49-3 9311 HPLC [sigmaaldrich.com]
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